

Best practices for drying the nickel-diphenylglyoxime precipitate to a constant weight

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Compound of Interest

Compound Name: Diphenylglyoxime

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Technical Support Center: Gravimetric Analysis of Nickel

This technical support center provides troubleshooting guidance and frequently asked questions for the best practices in drying the nickel-**diphenylglyoxime** (nickel dimethylglyoxime or $\text{Ni}(\text{DMG})_2$) precipitate to a constant weight.

Frequently Asked Questions (FAQs)

Q1: What is the recommended drying temperature for the nickel-**diphenylglyoxime** precipitate?

A1: The recommended drying temperature for the nickel-**diphenylglyoxime** precipitate is typically between 110°C and 120°C.[1][2] Some sources suggest a higher temperature of up to 150°C to ensure the sublimation of any excess dimethylglyoxime reagent that may have co-precipitated.[3] It is critical not to exceed temperatures of 130°C to 150°C, as the complex may begin to decompose at higher temperatures.[4][5]

Q2: How long should I dry the precipitate?

A2: Initially, the precipitate should be dried for 1 to 2 hours in a drying oven.[5] After this initial drying period, the crucible containing the precipitate should be cooled in a desiccator and then

weighed. This process of heating, cooling, and weighing should be repeated until a constant weight is achieved.[2][5]

Q3: What is considered a "constant weight"?

A3: A constant weight is achieved when successive weighings of the crucible and precipitate, after repeated cycles of drying and cooling, agree within a certain tolerance. A common tolerance for analytical work is ± 0.4 mg.[5]

Q4: Can I use a microwave oven for drying the precipitate?

A4: While a conventional laboratory oven is the standard, some procedures mention the use of a microwave oven for drying. If using a microwave, it is recommended to use 100% power for short intervals of one minute, with careful rotation of the crucible to ensure even drying.[4] However, care must be taken to avoid overheating and potential decomposition of the precipitate.

Q5: Why is it important to avoid a large excess of the dimethylglyoxime reagent?

A5: An excess of the dimethylglyoxime reagent is necessary to ensure complete precipitation of the nickel. However, a large excess should be avoided because dimethylglyoxime is only slightly soluble in water and may precipitate along with the nickel complex, leading to erroneously high results.[4][5]

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Weight of the precipitate continuously decreases with each drying cycle.	The precipitate is not yet dry, and residual water is still being removed. OR The drying temperature is too high, causing decomposition of the nickel-diphenylglyoxime complex.[6]	Continue the drying and weighing cycles until a constant weight is achieved. Ensure the oven temperature is set correctly, not exceeding 130-150°C.[4][5]
Weight of the precipitate is higher than expected.	Incomplete washing of the precipitate, leaving behind soluble impurities. OR A large excess of dimethylglyoxime was used, causing it to co-precipitate.[4][5]	Ensure the precipitate is thoroughly washed with distilled water during the filtration step.[5] If excess reagent is suspected, drying at a temperature closer to 150°C may help to sublime the excess dimethylglyoxime.[3]
The red precipitate turns dark or black upon drying.	The drying temperature is too high, leading to the decomposition of the complex into nickel oxide.[7][8]	The experiment will need to be repeated. Ensure the oven temperature is accurately calibrated and set to the recommended range of 110-120°C.
The precipitate is difficult to filter and appears "gummy" or "colloidal".	The precipitation was carried out too quickly or from a solution that was too concentrated.	For future experiments, ensure the precipitating agent is added slowly and with constant stirring to a dilute, hot solution.[9] Digestion of the precipitate on a steam bath can also help to form larger, more easily filterable crystals. [2]

Quantitative Data Summary

Parameter	Recommended Value/Range	Reference(s)
Drying Temperature	110 - 120°C	[1][2][5]
Upper Temperature Limit (to avoid decomposition)	Do not exceed 130-150°C	[4][5]
Initial Decomposition Temperature of Ni(DMG) ₂	Approximately 200 - 280°C	[3][6]
Constant Weight Tolerance	± 0.4 mg	[5]
Initial Drying Time	1 - 2 hours	[5]

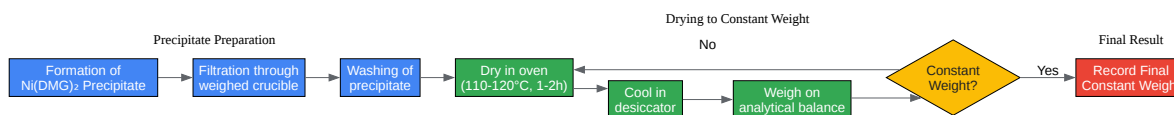
Experimental Protocol: Drying the Nickel-Diphenylglyoxime Precipitate to a Constant Weight

This protocol assumes the nickel-**diphenylglyoxime** precipitate has already been formed, filtered through a sintered glass crucible of known weight, and washed.

- Initial Drying: Place the sintered glass crucible containing the washed precipitate into a laboratory oven preheated to 110-120°C.[1][5]
- Heating Period: Heat the crucible for 1-2 hours to remove the majority of the water.[5]
- Cooling: Using crucible tongs, carefully remove the crucible from the oven and place it in a desiccator to cool to room temperature. This typically takes about 30 minutes.
- First Weighing: Once cooled, weigh the crucible and its contents accurately on an analytical balance to the nearest 0.1 mg. Record this weight.
- Second Drying Cycle: Return the crucible to the oven and heat for an additional 30-60 minutes.
- Second Cooling and Weighing: Repeat the cooling process in the desiccator and re-weigh the crucible.

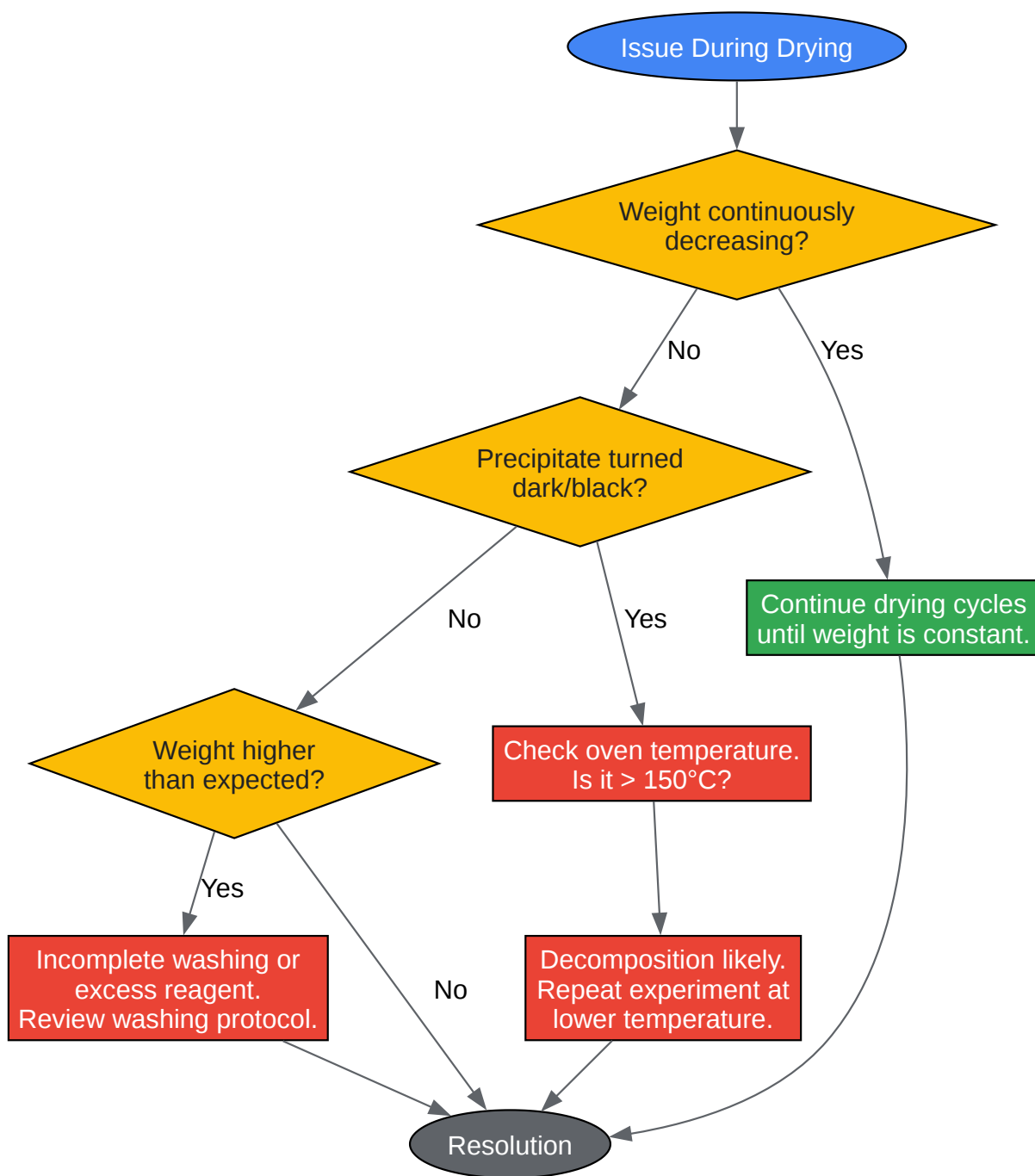
- **Achieving Constant Weight:** Compare the second weighing with the first. If the two weights agree to within ± 0.4 mg, a constant weight has been achieved.[5] If the difference is greater than ± 0.4 mg, repeat the drying, cooling, and weighing cycles until two consecutive weighings are within this tolerance.
- **Final Calculation:** Once a constant weight is achieved, subtract the initial weight of the empty crucible to determine the final weight of the dried nickel-**diphenylglyoxime** precipitate.

Visualizations



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Caption: Experimental workflow for drying nickel-**diphenylglyoxime** precipitate.



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Caption: Troubleshooting decision tree for drying Ni(DMG)_2 .

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